

Androstadienone Overview and Key Differentiators

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Compound Focus: 10,13-Dimethyl-1,2,6,7,8,9,11,12,14,15-decahydrocyclopenta[a]phenanthren-3-one

CAS No.: 4075-07-4

Cat. No.: S606906

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Androstadienone is an endogenous steroid of the 16-androstene class [1]. While it is structurally related to androgenic sex hormones, it is not known to exhibit androgenic or anabolic effects [1]. Its key differentiator lies in its role as a putative human chemosignal, influencing psychological and physiological states rather than acting through classic hormonal pathways.

The table below summarizes its core characteristics for comparison.

Property	Description
CAS Number	4075-07-4 [2] [3] [4]
Molecular Formula	C ₁₉ H ₂₆ O [2] [3] [4]
Molecular Weight	270.41 g/mol [2] [3]
Chemical Names	Androsta-4,16-dien-3-one; 4,16-Androstadien-3-one [2] [1]
Key Proposed Function	Putative human pheromone/chemosignal [1] [5] [6]
Androgenic Activity	None reported [1]

Experimentally Observed Effects of Androstadienone

Androstadienone's biological activity is complex and often context- or sex-dependent. The table below summarizes key experimental findings, which are crucial for comparing its "performance" against other molecules.

Observed Effect	Experimental Subjects	Key Findings	Research Context
Modulation of Aggression [5]	206 men & women	Reduces reactive/proactive aggression in men; increases reactive aggression in women.	Double-blind, placebo-controlled study using decision-making tasks.
Hypothalamic Activation [7] [8]	Heterosexual men & women	Activates the hypothalamus in both sexes; effect is concentration-dependent and can be sexually dimorphic.	fMRI studies with controlled olfactory stimulation.
Influence on Social Behavior & Cognition [2] [6] [9]	Mostly men	Increases cooperation in men [6]; increases gaze avoidance in men with high social anxiety [9]; affects perception of emotions on faces [2].	Behavioral studies (economic games, eye-tracking).
Mood & Physiological State [1]	Mostly women	Reduces negative feelings (tension, nervousness); increases sympathetic arousal and cortisol levels.	Controlled exposure and psychological assessment.

Detailed Experimental Protocols

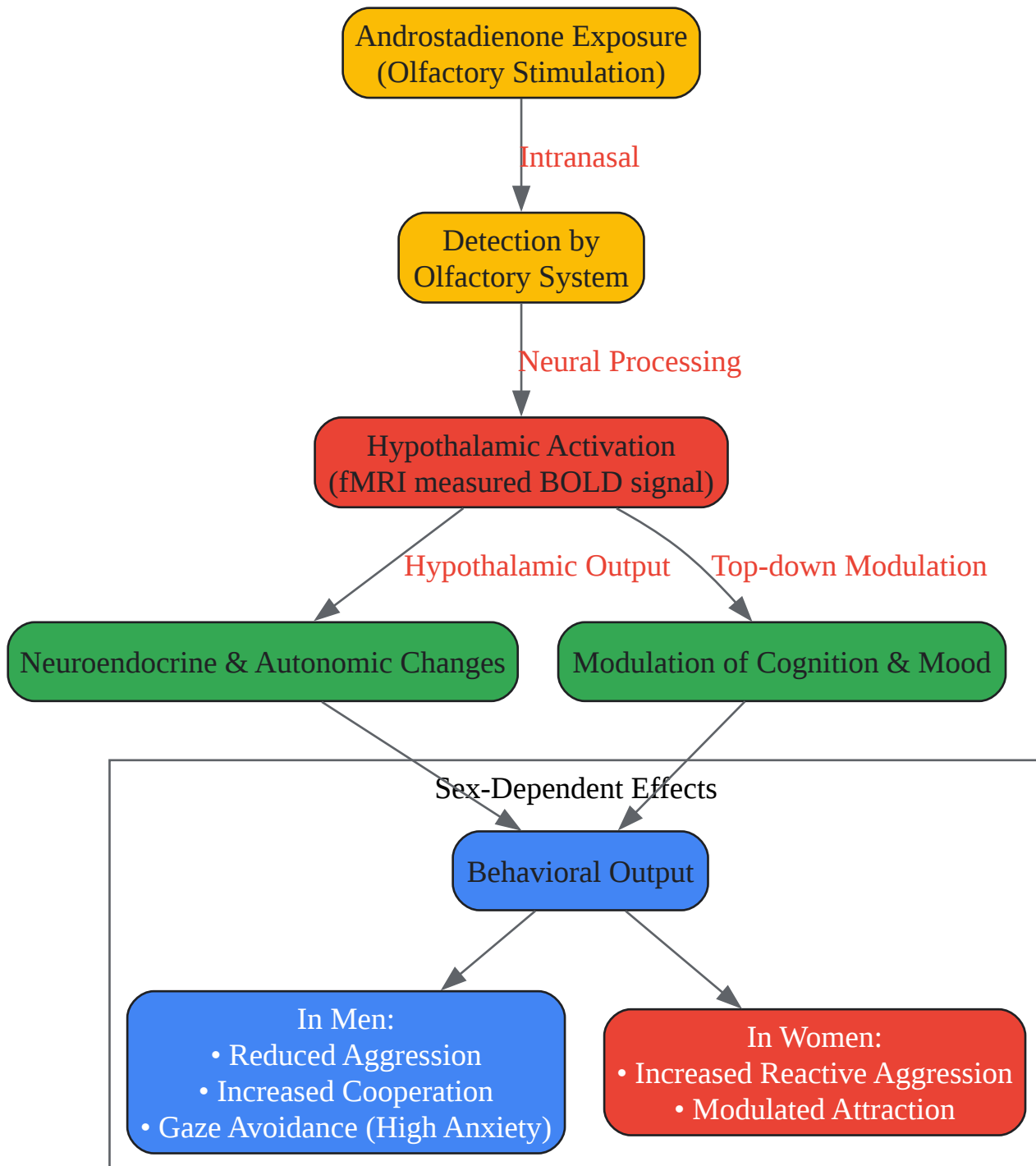
For researchers to replicate or compare studies, here are the methodologies from key cited works.

- **fMRI Study on Hypothalamic Response** [7] [8]
 - **Stimuli:** Androstadienone diluted in propylene glycol (e.g., 10 mM "high" concentration). A control odor like 1-butanol is often used.

- **Delivery:** Computer-controlled air-dilution olfactometer to ensure precise timing and concentration delivery to the nostrils during fMRI scanning.
 - **Procedure:** Participants are instructed to breathe through their mouth during stimulations. Blocks of odor stimulation are interspersed with control (clean air or control odor) periods.
 - **Data Analysis:** fMRI data is analyzed to compare blood-oxygen-level-dependent (BOLD) signals in the hypothalamus and other brain regions between androstadienone and control conditions.
- **Behavioral Study on Aggression [5]**
 - **Stimuli:** Androstadienone (e.g., 500 μ M) in a clove oil and propylene glycol carrier, presented in opaque jars to ensure double-blind conditions.
 - **Task:** Participants perform aggression tasks, such as:
 - **Reactive Aggression Task:** Typically, a version of the Taylor Aggression Paradigm where participants respond to provocation.
 - **Proactive Aggression Task:** A decision-making task where aggression is used instrumentally for gain.
 - **Measures:** The level of aggression (e.g., intensity of noise blast set for a fictitious opponent in the reactive task) is the primary quantitative measure.
 - **Economic Game Study on Cooperation [6]**
 - **Design:** Double-blind, placebo-controlled, between-participants design.
 - **Stimuli:** Exposure to androstadienone vs. a control solvent.
 - **Task:** Participants play standard economic games like the **Ultimatum Game** (measuring responses to fairness) and the **Dictator Game** (measuring pure generosity).
 - **Measures:** The amount of money offered to another player is the key metric for cooperative and generous behavior. Salivary cortisol and testosterone levels are often measured concurrently.

Proposed Signaling Pathways and Workflow

Based on the research, Androstadienone is proposed to act as a chemosignal. The following diagram outlines the general pathway from detection to behavioral effects.



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Suggestions for Further Research

To build a more complete comparison guide, you may need to investigate the following areas:

- **Direct Structural Analogs:** Conduct targeted searches for specific analogs like **Androstenone**, **Androstadienol**, and **Androsterone** to find studies that directly compare their effects, thresholds, and receptor binding affinities.
- **Commercial Formulations:** Look into commercial products and patents that often contain blends of these compounds, which may provide clues about which analogs are considered most effective for specific applications.
- **Review Articles:** Search for systematic reviews and meta-analyses on human pheromones, which often contain comparative tables summarizing the effects of multiple compounds.

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